

# In-depth Technical Guide: 3-Amino-4-ethylhexanoic acid (CAS 204191-42-4)

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## Compound of Interest

Compound Name: 3-Amino-4-ethylhexanoic acid

Cat. No.: B1271928

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## Introduction

**3-Amino-4-ethylhexanoic acid**, with the CAS number 204191-42-4, is a non-proteinogenic  $\beta$ -amino acid.  $\beta$ -amino acids are of significant interest in medicinal chemistry and drug development due to their ability to form stable secondary structures in peptides ( $\beta$ -peptides) and their resistance to proteolytic degradation. This makes them valuable building blocks for the synthesis of peptidomimetics and other bioactive molecules. The ethyl group at the 4-position introduces a specific lipophilic character and steric bulk, which can influence the binding affinity and selectivity of molecules incorporating this moiety. One vendor suggests that the stereochemistry of (3R)-**3-amino-4-ethylhexanoic acid** may influence its biological activity and interactions with enzymes and receptors, making it a point of interest for pharmaceutical and biochemical research[1].

While this compound is commercially available as a building block for chemical synthesis, publicly available literature on its specific biological activity, involvement in signaling pathways, or detailed experimental applications is currently limited. This guide provides a summary of its known chemical and physical properties, and outlines general synthetic and analytical methodologies relevant to this class of compounds.

## Chemical and Physical Properties

A compilation of the available physicochemical data for **3-Amino-4-ethylhexanoic acid** is presented below. This information is aggregated from various chemical suppliers and public databases.

| Property          | Value                         | Source                                  |
|-------------------|-------------------------------|---|
| CAS Number        | 204191-42-4                   | Multiple Sources                        |
| Molecular Formula | C8H17NO2                      | PubChem[2]                              |
| Molecular Weight  | 159.23 g/mol                  | PubChem[2], Santa Cruz Biotechnology[3] |
| IUPAC Name        | 3-amino-4-ethylhexanoic acid  | PubChem[2]                              |
| Synonyms          | 3-Amino-4-ethyl-hexanoic acid | PubChem[2]                              |
| Melting Point     | Not available                 |   |
| Boiling Point     | Not available                 |   |
| Solubility        | Not available                 |   |
| InChI Key         | HOPWNSZDCHOHRY-UHFFFAOYSA-N   |   |
| SMILES            | CCC(CC)C(CC(=O)O)N            | PubChem[2]                              |
| Appearance        | Not specified                 |   |
| Purity            | ≥98%                          |   |

## Synthesis and Stereoselective Methodologies

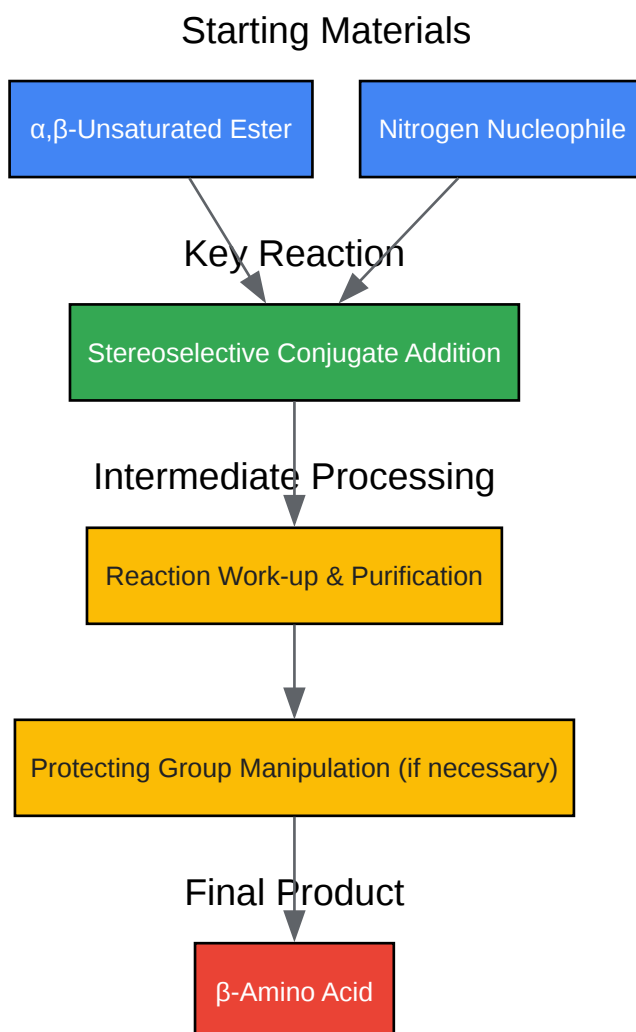
While a specific, detailed experimental protocol for the synthesis of **3-Amino-4-ethylhexanoic acid** (CAS 204191-42-4) is not readily available in the reviewed literature, general methods for the stereoselective synthesis of  $\beta$ -amino acids are well-established. These approaches are crucial for obtaining enantiomerically pure compounds, which is often a prerequisite for meaningful biological evaluation.

Common strategies for the synthesis of  $\beta$ -amino acids include:

- Arndt-Eistert homologation of  $\alpha$ -amino acids.
- Conjugate addition of nitrogen nucleophiles to  $\alpha,\beta$ -unsaturated esters.
- Hydrogenation of  $\beta$ -enamino esters.
- Asymmetric Mannich reactions.

The stereoselective synthesis of  $\beta$ -branched  $\alpha$ -amino acids can be particularly challenging due to the need to control multiple stereocenters. Biocatalytic methods, such as the use of transaminases in a dynamic kinetic resolution process, have emerged as powerful tools for achieving high diastereo- and enantioselectivity.

Below is a generalized workflow representing a potential synthetic approach to a  $\beta$ -amino acid, illustrating the key steps that could be adapted for the synthesis of **3-Amino-4-ethylhexanoic acid**.

Generalized Synthetic Workflow for  $\beta$ -Amino Acids

## General Workflow for Biological Screening

## Compound Preparation

3-Amino-4-ethylhexanoic acid Solution Preparation

## Initial Screening

High-Throughput Screening (HTS)  
or  
Targeted Assays

## Hit Identification

Identification of Primary Hits

## Hit Validation &amp; Characterization

Dose-Response &  
Selectivity Profiling

Mechanism of Action Studies

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## References

- 1. CAS 204191-42-4: ácido (3R)-3-amino-4-etilhexanoico [cymitquimica.com]

- 2. 3-Amino-4-ethylhexanoic acid | C<sub>8</sub>H<sub>17</sub>NO<sub>2</sub> | CID 2733734 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
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